

Safety and handling of 2,4-Dimethoxybenzaldehyde in the lab

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Compound of Interest

Compound Name: 2,4-Dimethoxybenzaldehyde

Cat. No.: B023906

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An In-depth Technical Guide to the Safe Handling of **2,4-Dimethoxybenzaldehyde** in the Laboratory

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **2,4-Dimethoxybenzaldehyde** (CAS No. 613-45-6). Adherence to these protocols is essential for ensuring a secure laboratory environment and maintaining the integrity of experimental work.

Chemical and Physical Properties

2,4-Dimethoxybenzaldehyde is an aromatic aldehyde widely used as an intermediate in the synthesis of pharmaceuticals, fragrances, and agrochemicals^[1]. Its physical and chemical properties are summarized below.

Property	Value
CAS Number	613-45-6[2][3][4][5]
Molecular Formula	C ₉ H ₁₀ O ₃ [1][2][4][6]
Molecular Weight	166.17 g/mol [2]
Appearance	White to light brown crystalline powder or solid[1][3][7][8]
Melting Point	67-72 °C / 154.4 - 161.6 °F[1][3][6][8]
Boiling Point	165 °C @ 10 mmHg[1][6][8]
Solubility	Insoluble in water; soluble in chloroform[6].
Odor	Odorless[3]

Hazard Identification and Classification

2,4-Dimethoxybenzaldehyde is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200)[3][9]. It is an irritant and requires careful handling to avoid exposure.

GHS Hazard Classification

The Globally Harmonized System (GHS) classification for this chemical is detailed below.

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][3][5][10]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2][3][5][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3][10]

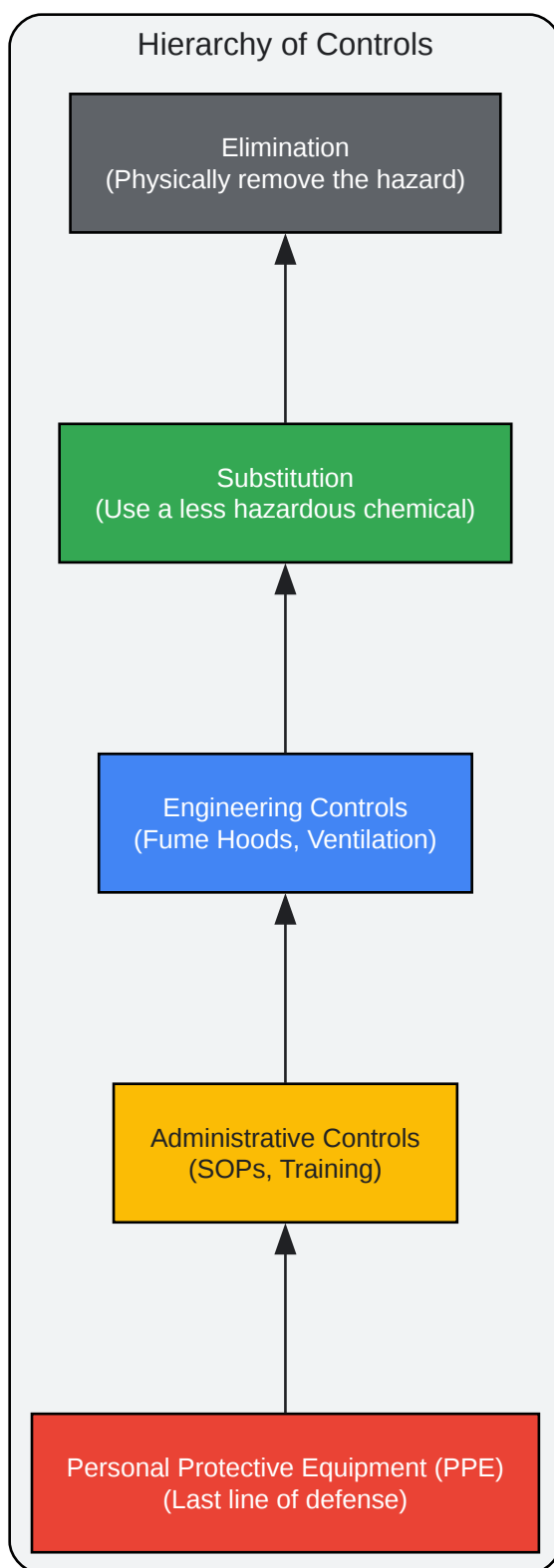
NFPA 704 Ratings

The National Fire Protection Association (NFPA) 704 diamond provides a quick overview of the chemical's hazards.

Hazard	Rating	Comments
Health (Blue)	2	Can cause temporary incapacitation or residual injury[7].
Flammability (Red)	0-1	Will not burn under normal fire conditions or requires considerable preheating[3][7][9].
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water[3][7][9].
Special (White)	N/A	No special hazards.

Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment must be utilized. This follows the hierarchy of controls, prioritizing the most effective measures.



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Caption: The Hierarchy of Controls for chemical safety.

Engineering Controls

- Ventilation: Always handle **2,4-Dimethoxybenzaldehyde** in a well-ventilated area. A chemical fume hood is required when handling the powder or creating solutions to keep airborne concentrations low[3][4][7][9].
- Safety Stations: Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation[3][4][7][9].

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact[11].

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles[3][7][9][12].	Prevents eye contact which causes serious irritation[3][7][13].
Hand Protection	Chemically resistant, impervious gloves such as nitrile or butyl rubber[7][14]. Gloves must be inspected before use[15].	Prevents skin contact which causes irritation[3][7][13].
Skin and Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure[7][12].	Minimizes the risk of skin contamination.
Respiratory Protection	Not required under normal use conditions with adequate engineering controls[3][4]. For nuisance exposures or inadequate ventilation, use a NIOSH-approved N95 dust mask or equivalent particle respirator.	Prevents inhalation, which can cause respiratory tract irritation[3][7][13].

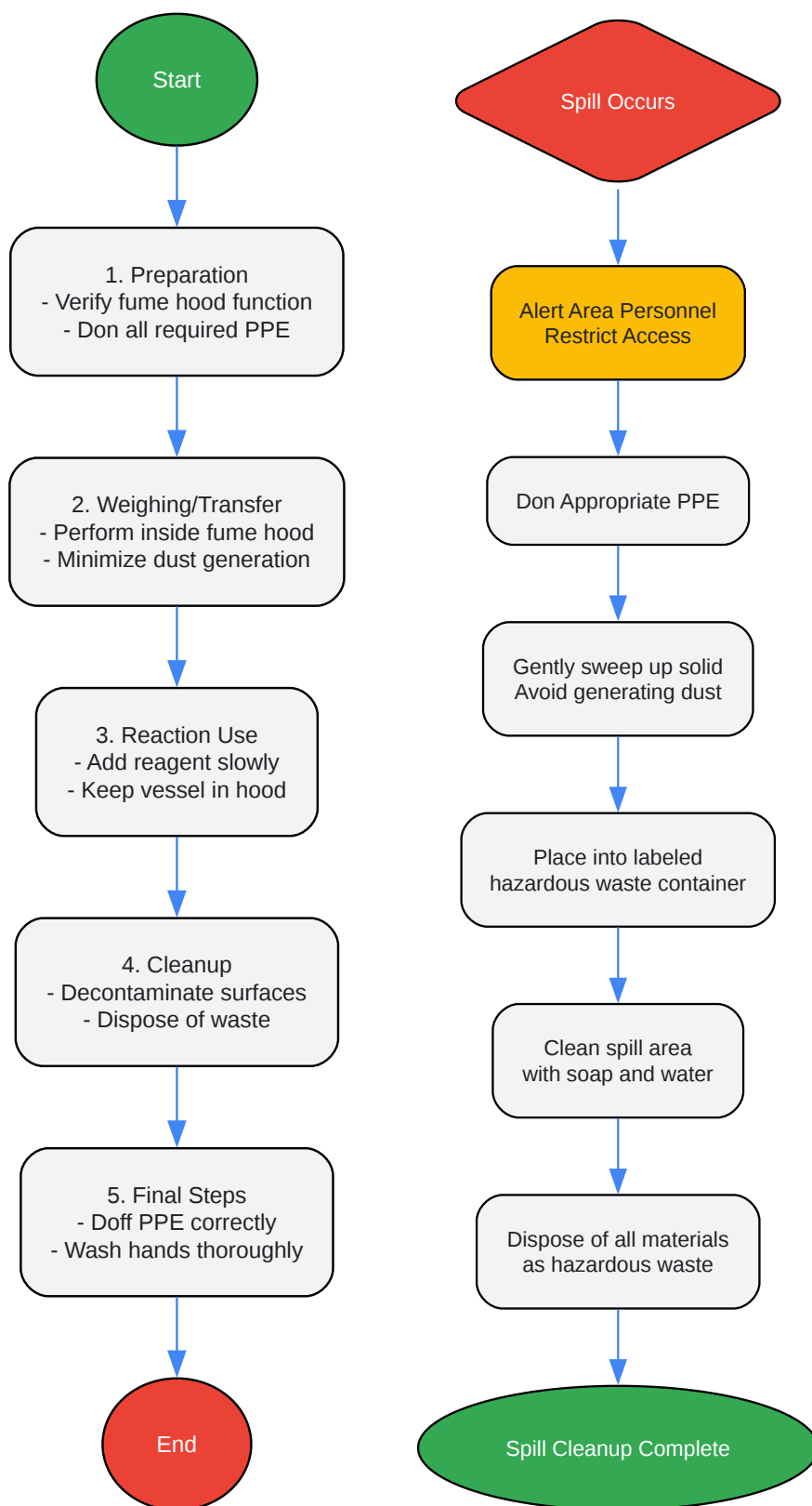
Experimental Protocols: Standard Operating Procedure

A systematic workflow is crucial for minimizing exposure risk during routine laboratory operations.

Methodology for Safe Handling and Use

- Preparation:
 - Confirm that the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in Section 3.
 - Prepare all necessary equipment (spatulas, glassware, etc.) within the fume hood.
- Aliquotting/Weighing:
 - Perform all transfers of the solid powder inside the fume hood to contain any dust.
 - Use a spatula to carefully transfer the desired amount of **2,4-Dimethoxybenzaldehyde** from the stock container to a tared weigh boat or directly into the reaction vessel.
 - Minimize the generation of dust during transfer[7][12].
 - Close the primary container tightly immediately after use[7].
- Use in Reaction:
 - If dissolving, add the solid to the solvent slowly to avoid splashing.
 - Keep the reaction vessel within the fume hood for the duration of the experiment.
- Post-Handling Cleanup:
 - Decontaminate all equipment and the work surface with an appropriate cleaner.

- Dispose of any contaminated disposable materials (e.g., weigh boats, gloves) in a designated hazardous waste container^[15].
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water after handling is complete^{[3][7]}.



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